

Proper Disposal of Idra-21: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Idra 21

Cat. No.: B1674380

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Disclaimer: This document provides general guidance on the disposal of Idra-21 based on available chemical and safety information. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations for chemical waste disposal.

Idra-21 (CAS No. 22503-72-6) is a benzothiadiazine derivative and a positive allosteric modulator of the AMPA receptor.^{[1][2]} While some research suggests it has low neurotoxicity at therapeutic doses, it can exacerbate neuronal damage under specific conditions like ischemia.^{[1][3]} Due to its biological activity and chlorinated heterocyclic structure, proper disposal is crucial to ensure laboratory safety and environmental protection.

Hazard Assessment and Waste Classification

As of this writing, Idra-21 is not specifically listed as a hazardous waste by the U.S. Environmental Protection Agency (EPA). Therefore, its classification as hazardous or non-hazardous depends on whether it exhibits any of the four characteristics of hazardous waste as defined by the Resource Conservation and Recovery Act (RCRA):

- **Ignitability:** Idra-21 is a solid and is not expected to be ignitable.
- **Corrosivity:** As a neutral organic compound, it is not corrosive.
- **Reactivity:** There is no indication that Idra-21 is reactive (e.g., explosive, water-reactive).

- **Toxicity:** The primary concern for a bioactive compound like Idra-21 is its potential toxicity. While pharmacological studies provide some insight, this is distinct from the regulatory definition of toxicity for disposal, which is determined by the Toxicity Characteristic Leaching Procedure (TCLP).

Recommendation: In the absence of specific data classifying Idra-21 as non-hazardous, and given its potent biological activity, it is prudent to handle and dispose of it as a hazardous waste. Consult with your institution's EHS department for a final determination.

Quantitative Data Summary

The following table summarizes key quantitative data for Idra-21.

Property	Value
CAS Number	22503-72-6
Molecular Formula	C ₈ H ₉ ClN ₂ O ₂ S
Molar Mass	232.68 g/mol
Appearance	White to off-white solid powder
Solubility	Soluble in DMSO, sparingly soluble in ethanol

Step-by-Step Disposal Procedures

The following procedures provide a framework for the safe disposal of Idra-21 and associated waste.

Personal Protective Equipment (PPE)

Before handling Idra-21 for disposal, ensure you are wearing appropriate PPE:

- Chemical-resistant gloves (nitrile or neoprene)
- Safety goggles
- A lab coat

All handling of solid Idra-21 should be conducted in a chemical fume hood to prevent inhalation of fine particles.

Disposal of Unused or Waste Idra-21 (Solid)

- Segregation: Do not mix Idra-21 waste with other chemical waste streams unless directed to do so by your EHS department.
- Containerization:
 - Place solid Idra-21 waste in a clearly labeled, sealable, and chemically compatible container. A high-density polyethylene (HDPE) container is a suitable choice.
 - The container must be labeled with the words "Hazardous Waste," the full chemical name ("Idra-21" and "7-chloro-3-methyl-3,4-dihydro-2H-1,2,4-benzothiadiazine 1,1-dioxide"), the CAS number (22503-72-6), and an indication of the hazards (e.g., "Toxic," "Bioactive").
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by your institution's hazardous waste management personnel.

Disposal of Contaminated Materials

Items such as weigh boats, pipette tips, and contaminated gloves should be disposed of as follows:

- Collection: Place all solid waste contaminated with Idra-21 into a designated hazardous waste bag or container.
- Labeling: The container must be clearly labeled as containing Idra-21 contaminated debris.
- Disposal: This waste should be collected by your institution's hazardous waste program for high-temperature incineration.

Disposal of Empty Idra-21 Containers

- Decontamination: If the container is to be disposed of as non-hazardous waste, it must be "RCRA empty." For a non-acute hazardous waste, this means that no more than 3% by

weight of the original contents remains. Given the uncertainty of Idra-21's classification, it is best to triple-rinse the container.

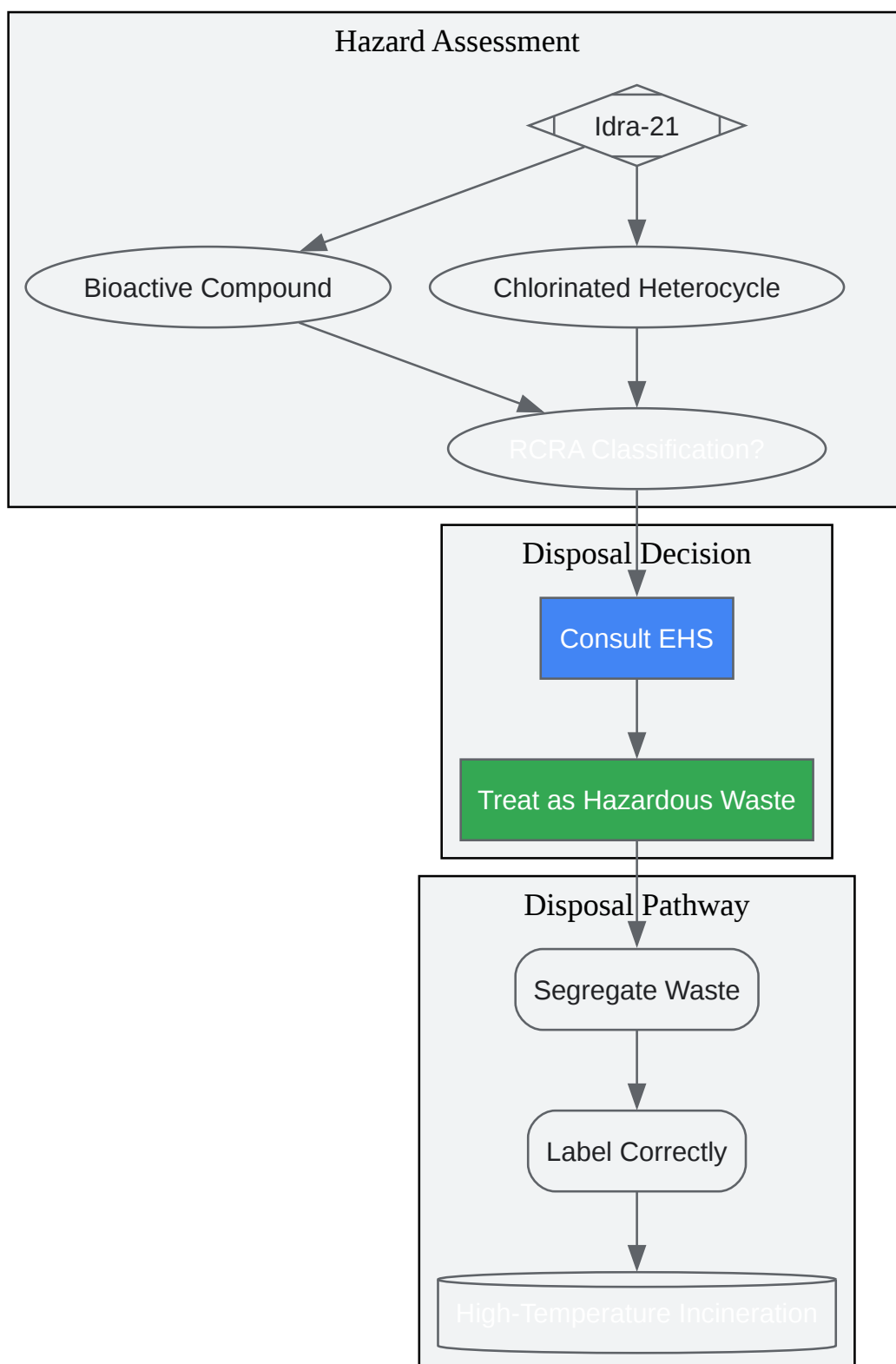
- Rinse the container three times with a suitable solvent in which Idra-21 is soluble, such as ethanol or a small amount of DMSO followed by ethanol.
- Important: The rinsate from this cleaning process must be collected and disposed of as hazardous liquid waste.
- Container Disposal: Once triple-rinsed, the container can typically be disposed of in the regular laboratory glass or plastic recycling, after defacing the label. Confirm this procedure with your EHS department.

Experimental Protocol: Triple Rinse of Empty Containers

- Initial Rinse: Add a small volume of a suitable solvent (e.g., ethanol) to the empty Idra-21 container. Secure the cap and swirl the container to ensure the solvent contacts all interior surfaces.
- Collect Rinsate: Pour the solvent into a designated hazardous waste container for chlorinated organic liquids.
- Repeat: Repeat the rinsing process two more times.
- Drying: Allow the container to air dry completely in a fume hood before disposal.

Mandatory Visualizations

Caption: Logical workflow for the disposal of Idra-21 and associated waste streams.



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Caption: Decision pathway for the proper disposal of Idra-21.

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References

- 1. IDRA-21 - Wikipedia [en.wikipedia.org]
- 2. caymanchem.com [caymanchem.com]
- 3. researchgate.net [researchgate.net]
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